

Essential Safety and Operational Guidance for Handling Methylnone

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Compound of Interest

Compound Name: *Methylnone*

Cat. No.: *B1628513*

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For laboratory personnel, including researchers, scientists, and drug development professionals, a comprehensive understanding of safety protocols and handling procedures for **Methylnone** is paramount. This document provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure safe laboratory practices.

Personal Protective Equipment (PPE)

When handling **Methylnone**, the use of appropriate Personal Protective Equipment (PPE) is mandatory to minimize exposure and ensure personal safety. The following table summarizes the required PPE.

PPE Category	Item	Specifications
Eye and Face Protection	Safety Goggles or Glasses	Must be equipped with side shields to protect against splashes.[1]
Face Shield	Recommended when there is a significant risk of splashing.	
Hand Protection	Chemical-resistant gloves	Nitrile rubber, neoprene, or butyl rubber gloves are suitable.[2] Gloves should be inspected before use and disposed of properly after handling.
Body Protection	Laboratory Coat or Apron	Provides a barrier against accidental spills.
Chemical-resistant suit	Necessary for handling large quantities or in situations with a high risk of exposure.[2]	
Closed-toe shoes	Required to protect feet from spills.	
Respiratory Protection	Respirator	Use a NIOSH-certified respirator with an organic vapor cartridge if ventilation is inadequate, especially in confined spaces or during operations that may generate aerosols.[2]

Toxicity Data

The following tables summarize the available quantitative toxicity data for **Methylionone**. This information is critical for risk assessment in the laboratory.

Acute Toxicity

Endpoint	Species	Route	Value	Reference
LD50	Rat	Oral	>5000 mg/kg bw	[3][4]
LD50	Rabbit	Dermal	>5000 mg/kg bw	[5]
LC50	Rainbow Trout	Aquatic	10.9 mg/L (96h)	[6]

Other Toxicological Data

Endpoint	Description	Value	Reference
Skin Sensitization (NESIL)	No Expected Sensitisation Induction Level	70,000 µg/cm ²	[7][8][9]
90-Day Oral Study (NOAEL)	No-Observed-Adverse-Effect Level in male rats based on kidney effects.	30 mg/kg/day	[10]
Developmental Toxicity (NOAEL)	Maternal and developmental no-observed-adverse-effect-level in rats.	≥ 30 mg/kg/day	[11]

Occupational Exposure Limits

While no specific occupational exposure limits are widely established for **Methylionone**, a time-weighted average (TWA) for ionones has been identified.[7]

Guideline	Value
TWA	111–150 mg/m ³ (20–25 ppm)

Experimental Protocols

Detailed experimental protocols for the toxicity studies of **Methylionone** are not fully available in the public domain. However, summaries of the methodologies used in key studies are provided below.

90-Day Subchronic Oral Toxicity Study in Rats

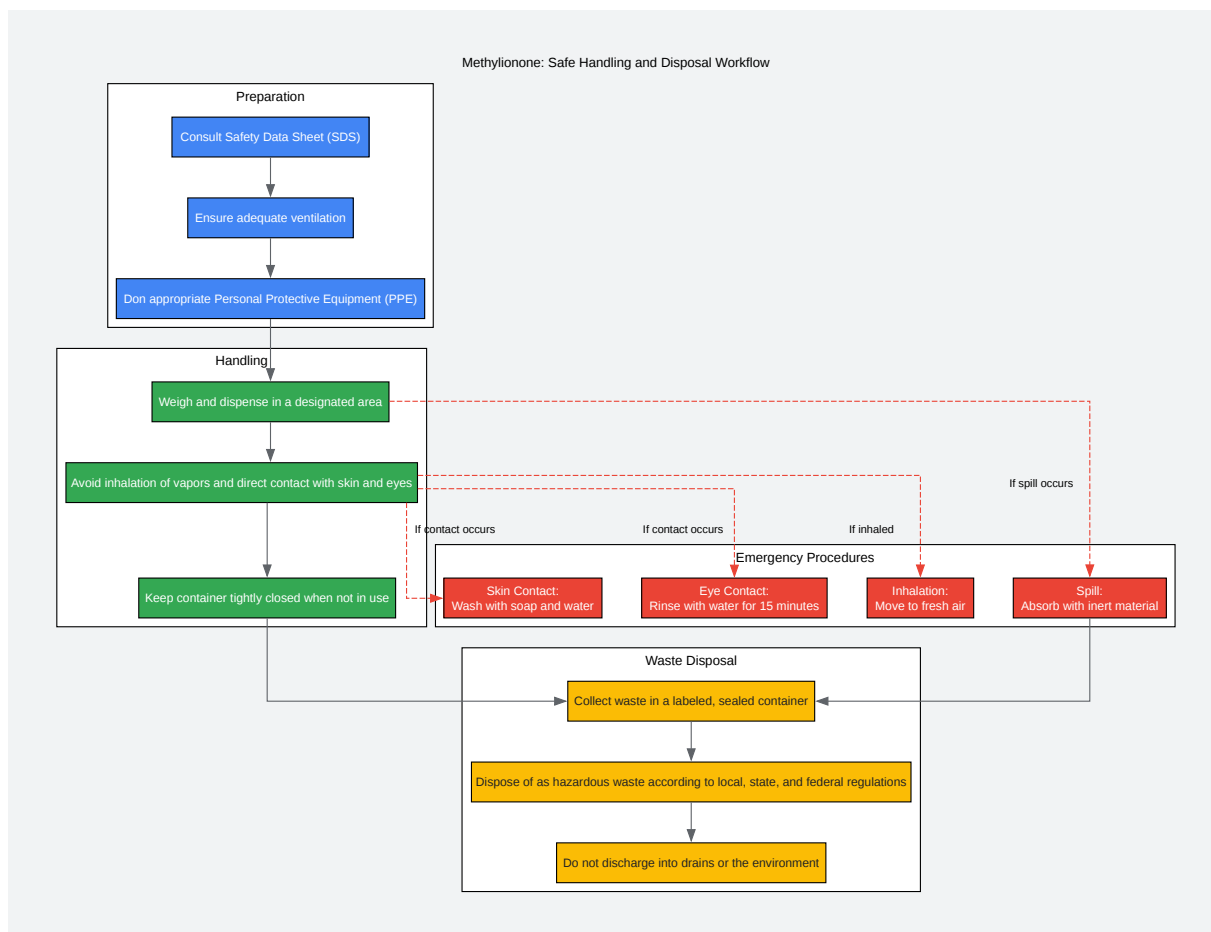
- Objective: To evaluate the systemic toxicity of alpha-iso-**methylionone**.
- Methodology: Male and female Sprague Dawley rats were administered alpha-iso-**methylionone** via gavage at doses of 0, 5, 30, or 500 mg/kg/day for 90 days.[\[10\]](#) Parameters monitored included changes in blood chemistry, organ weights (liver, kidney, spleen), and histopathology of various tissues.[\[10\]](#)
- Findings: The No-Observed-Adverse-Effect Level (NOAEL) was determined to be 30 mg/kg/day based on histopathological changes in the kidneys of male rats.[\[10\]](#)

Developmental Toxicity Study in Rats

- Objective: To assess the potential developmental toxicity of alpha-iso-**methylionone**.
- Methodology: Pregnant Sprague-Dawley rats were administered alpha-iso-**methylionone** by gavage at doses of 0, 3, 10, or 30 mg/kg/day from gestational day 7 to 17.[\[11\]](#) Maternal and fetal parameters, including clinical signs, body weight, feed consumption, and fetal morphology, were evaluated.[\[11\]](#)
- Findings: The study concluded that alpha-iso-**methylionone** is not a developmental toxicant in rats at maternal doses up to 30 mg/kg/day.[\[11\]](#)

Safe Handling and Disposal Workflow

The following diagram illustrates the procedural workflow for the safe handling of **Methylionone**, from preparation to disposal. Adherence to this workflow is crucial for maintaining a safe laboratory environment.



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Methylionone Handling Workflow

This diagram outlines the key steps and decision points for safely managing **Methylionone** in a laboratory setting.

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References

- 1. Methyl Ionone SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
- 2. Alpha Methyl Ionone Suppliers, with SDS MSDS, USA Canada [mubychem.com]
- 3. foreverest.net [foreverest.net]
- 4. chemtexusa.com [chemtexusa.com]
- 5. directpcw.com [directpcw.com]
- 6. johndwalsh.com [johndwalsh.com]
- 7. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 8. fragrancematerialsafetyresource.elsevier.com [fragrancematerialsafetyresource.elsevier.com]
- 9. RIFM fragrance ingredient safety assessment, methyl ionone (mixture of isomers), CAS registry number 1335-46-2 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Ninety-day toxicity study of alpha-iso-methylionone in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Evaluation of the developmental toxicity of alpha-iso-methylionone in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Essential Safety and Operational Guidance for Handling Methylionone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1628513#personal-protective-equipment-for-handling-methylionone]

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